

# TMPTO application in cold rolling and steel drawing oils

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## Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

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## Application Notes: TMPTO in Steel Processing

TMPTO serves as a foundational component in metalworking fluids, primarily functioning as a **lubricity agent and base oil** [1] [2] [3]. Its molecular structure provides a protective film that reduces friction and wear during metal forming processes.

## Key Properties and Advantages

TMPTO's effectiveness stems from a combination of physicochemical properties that make it superior to conventional mineral oils for demanding applications [4] [5].

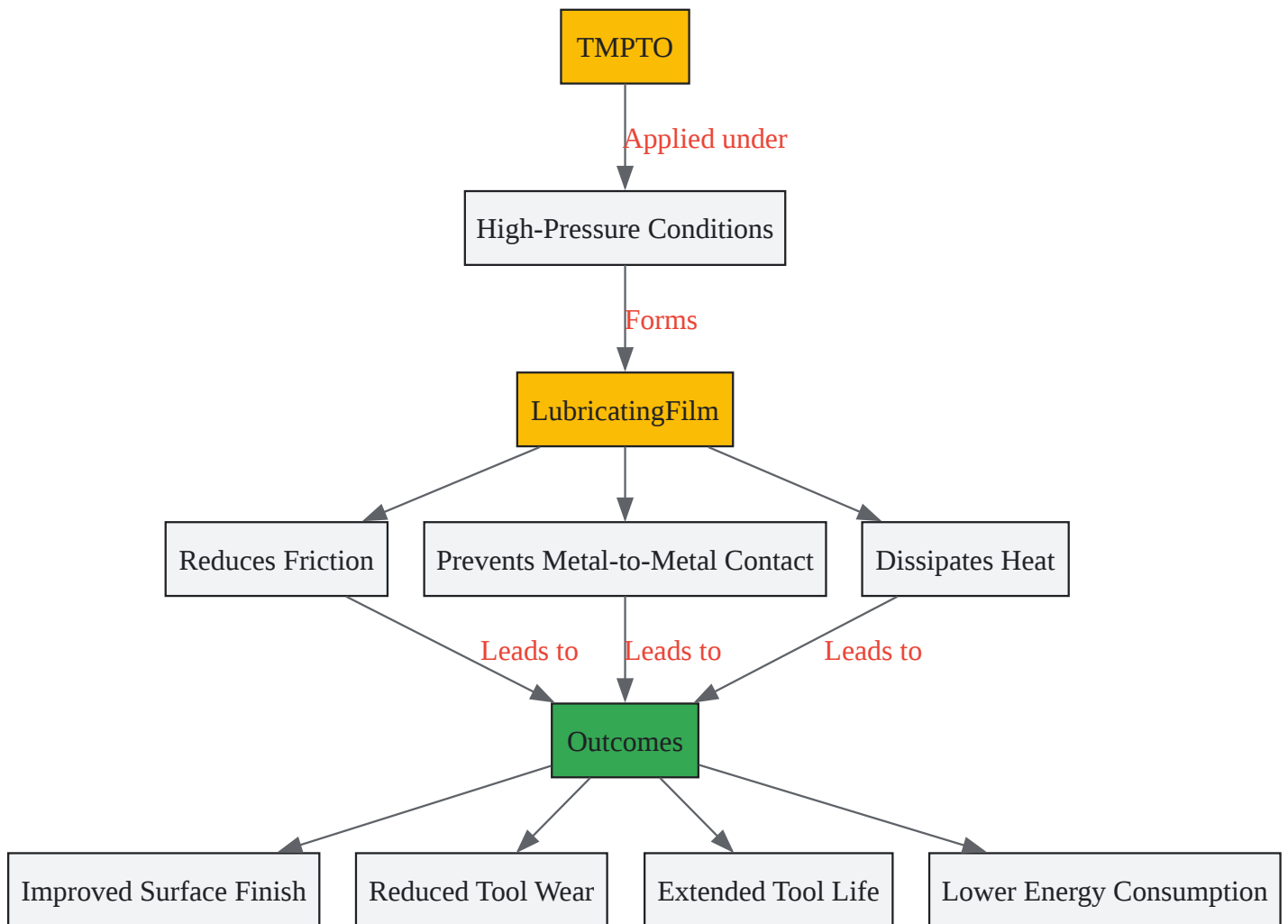
- **Superior Lubrication:** It exhibits excellent anti-wear properties, minimizing surface damage during cold rolling and drawing [1] [5].
- **High Viscosity Index ( $\geq 180$ ):** The viscosity changes very little with temperature, ensuring consistent performance across a range of operating conditions [4] [5].
- **Thermal Stability and High Flash Point ( $\geq 290^\circ\text{C}$ ):** It is fire-resistant and suitable for high-temperature operations, enhancing workplace safety [2] [5].
- **Excellent Low-Temperature Fluidity (Pour Point  $\leq -25^\circ\text{C}$ ):** This allows for easier handling and operation in colder environments [4] [5].
- **Biodegradability:** With a biodegradation rate over 80%, TMPTO is an environmentally preferable choice for formulating eco-friendly lubricants [4].

Table 1: Key Specification Ranges for TMPTO in Industrial Applications

Property	Typical Specification	Test Method/Notes
Appearance	Colorless to light yellow transparent liquid	Visual inspection [4] [2]
Viscosity @ 40°C	41 - 55 mm <sup>2</sup> /s	[4] [2]
Viscosity @ 100°C	9 - 10 mm <sup>2</sup> /s	[4] [2]
Viscosity Index	≥ 180	[4] [5]
Acid Value	≤ 1.0 - 5.0 mg KOH/g	Lower value indicates higher purity and better stability [4] [2]
Flash Point	≥ 290 - 311 °C	Open cup method [2] [1]
Pour Point	≤ -25 to -30 °C	[4] [2]

## Mechanism of Action in Steel Processing

The following diagram illustrates how TMPTO functions as a lubricant in cold rolling and steel drawing processes.



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## Experimental Protocols

This section outlines standard methodologies for evaluating TMPTO's performance in formulations and its compatibility with additives.

## Protocol 1: Evaluation of Lubricity and Extreme Pressure (EP) Performance

This protocol assesses the anti-wear and load-carrying capacity of TMPTO-based formulations.

- **1. Objective:** To determine the weld load and wear performance of TMPTO when blended with EP additives.
- **2. Materials:**
  - TMPTO base stock [5].
  - EP/anti-wear additives (e.g., Zinc Dialkyl Dithiophosphate - ZDDP) [5].
  - Four-Ball Extreme Pressure Tester.
  - Four-Ball Wear Tester.
- **3. Methodology:**
  - **Formulation:** Prepare blends of TMPTO with 1-2% wt. of ZDDP [5].
  - **Extreme Pressure Test:**
    - Use a standard Four-Ball EP tester (e.g., following ASTM D2783).
    - Load the test cup with the TMPTO-additive blend.
    - Run the test with progressively increasing loads until the weld point is reached (the load at which the metal surfaces fuse together).
    - Record the **weld load** (e.g., studies show ZDDP in TMPTO can achieve weld loads over 3000 N) [5].
  - **Wear Prevention Test:**
    - Use a Four-Ball Wear tester (e.g., following ASTM D4172).
    - Conduct the test at a specified load, speed, and duration.
    - Measure the average diameter of the wear scars on the three stationary balls. A smaller scar indicates better anti-wear performance.
- **4. Data Analysis:** Compare the weld load and wear scar diameter of the TMPTO formulation against a baseline mineral oil or other synthetic esters.

## Protocol 2: Compatibility Testing with Common Additives

This protocol ensures TMPTO works effectively with other components in a metalworking fluid formulation.

- **1. Objective:** To verify the physical stability and absence of separation when TMPTO is mixed with various additives.
- **2. Materials:**
  - TMPTO base stock.
  - Suite of target additives (e.g., corrosion inhibitors, antioxidants, other lubricity agents).

- Glass beakers, magnetic stirrer, storage vials.
- **3. Methodology:**
  - Prepare small batches (e.g., 100 mL) of TMPTO with each additive at the intended use concentration.
  - Stir the mixtures thoroughly at elevated temperatures (e.g., 50-60°C) for one hour to ensure complete dissolution [5].
  - Allow the mixtures to cool to room temperature and store them in sealed, clear vials.
  - Store samples at room temperature, 40°C, and potentially 0°C for 24-72 hours.
  - Visually inspect the samples periodically for any signs of **hazing, precipitation, or phase separation**.
- **4. Data Analysis:** A formulation is considered compatible if it remains a single, clear homogeneous phase with no precipitation throughout the testing period. Research indicates TMPTO has good compatibility with many conventional additives, including ZDDP [5].

## Handling, Health, Safety, and Environmental Considerations

For research and development activities, adherence to safe handling practices is paramount.

- **Storage:** Store TMPTO in a cool, dry, and well-ventilated place, away from direct sunlight, heat sources, and ignition points. Ideal storage temperature is between 5°C and 30°C. Keep containers tightly closed [1] [4].
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile) and safety goggles, to avoid prolonged skin contact and inhalation of vapors [4].
- **First Aid:** In case of contact with eyes or skin, flush immediately with plenty of water and seek medical attention if irritation persists [4].
- **Environmental Impact:** TMPTO is noted for its high biodegradability (over 80%), which reduces its long-term environmental impact. However, it should be disposed of according to local environmental regulations to prevent short-term harm to aquatic ecosystems [4].

## Conclusion

TMPTO is a versatile and high-performance synthetic ester base oil, particularly well-suited for formulating advanced cold rolling and drawing oils. Its exceptional lubricity, high viscosity index, and good additive compatibility directly contribute to improved surface quality, reduced tool wear, and enhanced process efficiency in steel manufacturing. The provided application notes and experimental protocols offer a

foundation for researchers to effectively evaluate and utilize TMPTO in specialized metalworking fluid formulations.

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